

# Minimizing cracking during the isomerization of long-chain alkanes

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## Compound of Interest

Compound Name: 2,4,5,6-Tetramethyloctane

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## Technical Support Center: Isomerization of Long-Chain Alkanes

Welcome to the technical support center dedicated to the hydroisomerization of long-chain alkanes. This guide is designed for researchers, scientists, and professionals in drug development and specialty chemicals who are looking to optimize the synthesis of branched alkanes while minimizing undesired cracking reactions. Here, we provide in-depth answers to common questions and a structured troubleshooting guide based on established scientific principles and field-proven insights.

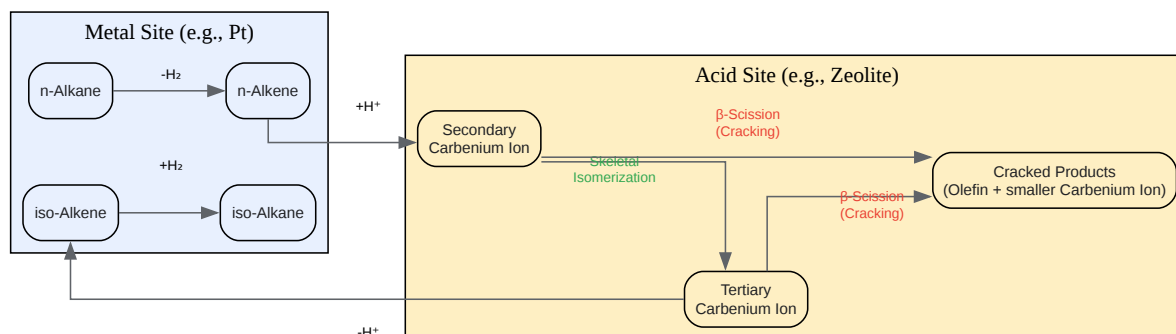
### Frequently Asked Questions (FAQs)

**Q1: What is the fundamental mechanism of alkane isomerization, and why does cracking inevitably compete with it?**

A: The isomerization of n-alkanes over bifunctional catalysts follows a well-established reaction pathway that, unfortunately, shares key intermediates with the cracking side reaction.<sup>[1][2]</sup> The process is initiated on the catalyst's dual functional sites: metal and acid.

- Dehydrogenation: A straight-chain alkane first dehydrogenates on a metal site (e.g., Platinum, Palladium) to form an alkene intermediate.<sup>[2]</sup>
- Carbenium Ion Formation: This alkene then moves to a Brønsted acid site on the support (typically a zeolite) and gets protonated, forming a secondary carbenium ion.<sup>[1][3]</sup>
- Isomerization vs. Cracking: This carbenium ion is the critical decision point.
  - Isomerization: The ion can undergo a skeletal rearrangement (e.g., a methyl shift) to form a more stable tertiary carbenium ion. This ion then deprotonates back to an iso-alkene, which migrates to a metal site and is hydrogenated to the final branched alkane product.<sup>[4]</sup>
  - Cracking ( $\beta$ -Scission): Alternatively, the carbenium ion can break apart. This process, known as  $\beta$ -scission, involves the cleavage of a C-C bond at the beta position relative to the positive charge, resulting in a smaller olefin and a new, smaller carbenium ion.<sup>[1]</sup> These smaller molecules are the "cracked" products.

Cracking is especially prevalent with longer-chain alkanes because their corresponding carbenium ions have more potential pathways for  $\beta$ -scission.<sup>[1][5]</sup>



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Caption: Competing pathways of isomerization and cracking.

## Q2: What are bifunctional catalysts, and why are they essential for this process?

A: Bifunctional catalysts are materials that possess two distinct types of active sites to catalyze sequential reaction steps.[6] For hydroisomerization, these catalysts contain:

- A Metal Function: Typically noble metals like Platinum (Pt) or Palladium (Pd) dispersed on the support. This component is responsible for the hydrogenation and dehydrogenation steps.[2]
- An Acid Function: Provided by a solid acid support, such as a zeolite (e.g., ZSM-22, SAPO-11, Beta) or silica-alumina.[2][7] This component catalyzes the skeletal isomerization of the alkene intermediates via carbenium ions.[1]

A catalyst with only acid sites would quickly deactivate due to the accumulation of unsaturated carbon species (coke).[8] The metal function, facilitated by the presence of hydrogen, ensures that olefin intermediates are rapidly hydrogenated, which both completes the isomerization cycle and minimizes the olefin concentration on the acid sites, thereby suppressing polymerization and coking pathways.[8]

### Q3: How does the "metal-acid balance" of the catalyst affect selectivity?

A: The metal-acid balance is a critical concept that refers to the ratio and proximity of metal sites to acid sites.<sup>[6][9]</sup> An optimal balance is crucial for maximizing isomer selectivity.

- **Insufficient Metal Function:** If there are too few metal sites relative to acid sites, the dehydrogenation step can become rate-limiting, or the hydrogenation of iso-alkene intermediates can be too slow.<sup>[10]</sup> Slow hydrogenation allows the iso-alkenes to spend more time on the acid sites, increasing the probability of secondary reactions like cracking.<sup>[11]</sup>
- **Excessive Acidity:** If the acid function is too strong or dense relative to the metal function, carbenium ions formed on the acid sites are more likely to undergo cracking before they can be isomerized and hydrogenated.<sup>[6][12]</sup>

An ideal catalyst has a strong metal function and moderate acidity, ensuring that the skeletal isomerization on the acid sites is the rate-limiting step.<sup>[6]</sup> The proximity of the sites also matters; shorter diffusion distances between metal and acid sites can enhance selectivity by ensuring rapid hydrogenation of the desired iso-alkene intermediates before they can crack.<sup>[13][14]</sup>

### Q4: What is the role of the zeolite support's pore structure (shape selectivity)?

A: The porous structure of the zeolite support plays a gatekeeping role, a concept known as shape selectivity.<sup>[15][16]</sup> Zeolites with medium-sized, one-dimensional pores (e.g., ZSM-22, ZSM-12) are often preferred for long-chain alkane isomerization.<sup>[15]</sup>

The pore dimensions create steric constraints that can:

- **Favor Monobranched Isomers:** The pores are often large enough to allow the formation of desirable monobranched or slightly dibranched isomers.
- **Inhibit Bulky Isomers:** They are too small to allow the formation of bulky, multi-branched isomers. These highly branched isomers are more prone to cracking via  $\beta$ -scission.<sup>[1]</sup> By preventing their formation, the catalyst effectively shuts down a major cracking pathway.

However, a pore that is too narrow can cause diffusion limitations, increasing the residence time of intermediates and leading to cracking at the pore mouth.<sup>[9][11]</sup> Therefore, selecting a zeolite with an optimal pore dimension—one that strikes a balance between reactant access and transition-state selectivity—is key.<sup>[15][16]</sup>

## Q5: How do reaction temperature and hydrogen pressure influence the isomerization/cracking ratio?

A: Temperature and pressure are the primary process levers for controlling selectivity.

- **Temperature:** Isomerization is a mildly exothermic reaction, favored at lower temperatures, while cracking reactions are endothermic and have higher activation energies, making them dominant at higher temperatures.<sup>[17][18]</sup> As a general rule, increasing the reaction temperature will increase the overall conversion rate but will disproportionately increase the cracking rate, thus lowering isomer selectivity.<sup>[5][19]</sup>
- **Hydrogen Pressure:** Higher hydrogen pressure generally improves isomer selectivity by suppressing cracking.<sup>[17][20]</sup> It does this in two ways: 1) It increases the rate of hydrogenation of olefin intermediates, removing them from the acid sites before they can crack, and 2) It inhibits the initial dehydrogenation step, lowering the overall concentration of reactive olefin intermediates in the system. However, excessively high pressure can sometimes lower the overall conversion rate.<sup>[21][22]</sup>

## Troubleshooting Guide

### Problem 1: High Yield of Cracked Products (Low Isomer Selectivity)

This is the most common issue in long-chain alkane isomerization. If your gas chromatography (GC) analysis shows a high proportion of products with lower carbon numbers than the feed, consider the following causes.

- **Possible Cause 1a: Reaction Temperature is Too High**
  - **Why it happens:** Cracking reactions have a higher activation energy than isomerization and are therefore favored at elevated temperatures.<sup>[17]</sup>

- Self-Validating Protocol: Temperature Optimization Study
  - Establish a baseline experiment at your current conditions.
  - Decrease the reactor temperature by 10-15 °C while keeping all other parameters (pressure, WHSV, H<sub>2</sub>/hydrocarbon ratio) constant.
  - Allow the system to reach a steady state (at least 3-5 hours on-stream) and analyze the product distribution.
  - Repeat this process for at least 3-4 temperature decrements.
  - Plot the isomer selectivity and total conversion as a function of temperature. You should observe an increase in selectivity as temperature decreases, though total conversion will also drop. The optimal temperature is the one that provides the highest yield of isomers (Yield = Conversion x Selectivity).
- Possible Cause 1b: Catalyst Acidity is Too Strong or Dense
  - Why it happens: Strong Brønsted acid sites catalyze β-scission more effectively.<sup>[12][23]</sup> A high density of acid sites increases the probability that an alkene intermediate will encounter an acid site and crack.
  - Solutions:
    - Catalyst Selection: Opt for catalysts with milder acidity. For example, zeolites with a higher Silica-to-Alumina Ratio (SAR) generally have lower acid site density and weaker acid strength.<sup>[12]</sup> Supports like SAPO-11 are known for their moderate acidity and are often more selective than strongly acidic zeolites like Beta or Y.<sup>[7]</sup>
    - Catalyst Modification: Techniques like dealumination can be used to reduce the number of acid sites in a zeolite, which can be beneficial for enhancing isomer yields.<sup>[2]</sup>
- Possible Cause 1c: Inadequate Hydrogen Pressure
  - Why it happens: Low hydrogen partial pressure leads to a higher steady-state concentration of olefin intermediates on the catalyst surface. These olefins are precursors to both cracking and coke formation.<sup>[20]</sup>

- Troubleshooting Steps:
  - Ensure your gas delivery system is free of leaks and the pressure controllers are accurately calibrated.
  - Increase the total reactor pressure in increments of 5-10 bar.
  - Monitor the product stream. An increase in H<sub>2</sub> pressure should decrease the amount of cracked products and may also slightly reduce the concentration of olefins and aromatics in the liquid product.[\[20\]](#) The optimal pressure will maximize the isomer yield without excessively slowing down the overall reaction rate.
- Possible Cause 1d: Mass Transfer Limitations (Pore Diffusion)
  - Why it happens: If the desired isomer products cannot diffuse out of the catalyst pores quickly, they may undergo secondary cracking.[\[11\]](#) This is particularly problematic in catalysts with very long, narrow micropores.
  - Solutions:
    - Use Hierarchical Zeolites: These materials contain both micropores (for shape selectivity) and mesopores (for improved diffusion), which helps overcome mass transport limitations.[\[6\]](#)[\[9\]](#)
    - Smaller Crystal Size: Catalysts with smaller zeolite crystal sizes have shorter diffusion path lengths, allowing products to exit more rapidly and reducing the chance of secondary cracking.[\[11\]](#)

## Problem 2: Low Overall Alkane Conversion

If the conversion of your starting n-alkane is below expectations, investigate these potential causes.

- Possible Cause 2a: Reaction Temperature is Too Low
  - Why it happens: Isomerization is an activated process. If the temperature is too low, the reaction rate will be kinetically limited.

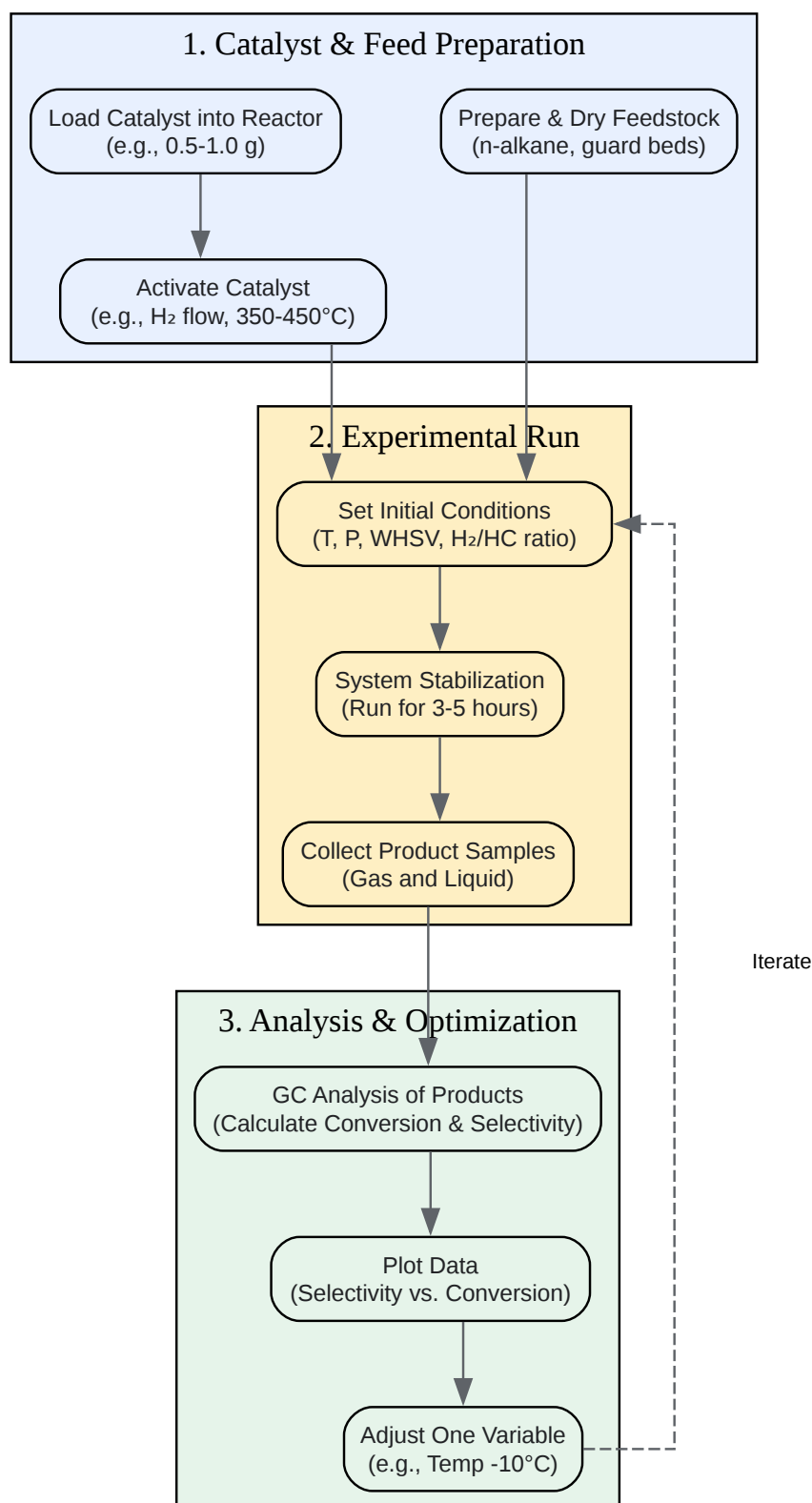
- Solution: Refer to the temperature optimization protocol in section 1a. Gradually increase the temperature in small increments (10-15 °C) to find a balance between acceptable conversion and good selectivity.
- Possible Cause 2b: Catalyst Deactivation by Coking
  - Why it happens: Coke consists of poly-aromatic, carbonaceous deposits that block catalyst pores and active sites.[3][24] It forms from the polymerization of olefin intermediates, a process favored by low hydrogen pressure and high temperatures.
  - Troubleshooting & Mitigation:
    - Confirmation: A gradual increase in pressure drop across the reactor bed or a steady decline in activity over time are classic signs of coking.[25]
    - Prevention: Ensure a sufficiently high hydrogen-to-hydrocarbon ratio is used. This suppresses coke-forming side reactions.
    - Regeneration: Coked catalysts can often be regenerated. A typical procedure involves a controlled burn-off of the carbon deposits in a dilute air/nitrogen stream, followed by reduction. Always follow the specific regeneration protocol provided by the catalyst manufacturer.
- Possible Cause 2c: Catalyst Poisoning
  - Why it happens: Certain impurities in the feed can irreversibly bind to the catalyst's active sites.
  - Common Poisons & Solutions:
    - Sulfur Compounds: Poison the noble metal sites. Solution: Implement a hydrodesulfurization (HDS) unit or use sulfur guard beds upstream of the isomerization reactor.
    - Water and Oxygenates: Can affect the acid sites. Solution: Ensure the feed and hydrogen streams are thoroughly dried using molecular sieve beds.[26]

- Nitrogen Compounds: Can neutralize acid sites. Solution: Use hydrodenitrogenation (HDN) if significant nitrogen is present in the feed.

## Problem 3: Rapid Catalyst Deactivation

A sharp, unexpected drop in performance points to a severe operational issue.

- Possible Cause 3a: Thermal Runaway/Temperature Excursion
  - Why it happens: While isomerization is mildly exothermic, other reactions like benzene saturation (if present in feed) or cracking can release significant heat.[\[18\]](#) Poor temperature control can lead to hot spots in the reactor, causing rapid coking and potentially irreversible damage to the catalyst structure (sintering).[\[25\]](#)
  - Solution:
    - Check the functionality of all thermocouples and temperature controllers.
    - Ensure proper flow distribution to avoid channeling.
    - For highly exothermic feeds, consider using a multi-bed reactor with inter-bed quenching (e.g., with cold hydrogen) to manage the heat of reaction.[\[18\]](#)
- Possible Cause 3b: Feedstock Contamination
  - Why it happens: A sudden introduction of a high concentration of poisons (sulfur, water, etc.) from an upstream process upset can cause rapid deactivation.
  - Solution: Immediately take the reactor offline and analyze the feed for contaminants. Identify and rectify the upstream issue before restarting. The catalyst may need regeneration or replacement.



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Caption: Experimental workflow for catalyst screening and optimization.

## Data Summary Tables

Table 1: Representative Effect of Temperature on n-Dodecane Hydroisomerization

| Reaction Temperature (°C) | n-Dodecane Conversion (%) | Isomer Selectivity (%) | Cracking Selectivity (%) | Isomer Yield (%) |
|---------------------------|---------------------------|------------------------|--------------------------|------------------|
| 260                       | 55                        | 94                     | 6                        | 51.7             |
| 275                       | 78                        | 89                     | 11                       | 69.4             |
| 290                       | 92                        | 81                     | 19                       | 74.5             |
| 305                       | 98                        | 68                     | 32                       | 66.6             |

Note: Data are illustrative, based on typical performance over a Pt/SAPO-11 catalyst. Actual results will vary.

Table 2: Comparison of Common Zeolite Supports for Long-Chain Alkane Isomerization

| Zeolite Support | Pore Structure | Typical Pore Size (Å) | Acidity       | Key Characteristics & Trade-offs                                                                                                                           |
|-----------------|----------------|-----------------------|---------------|------------------------------------------------------------------------------------------------------------------------------------------------------------|
| ZSM-22          | 1-D, 10-MR     | 4.6 x 5.7             | Medium        | High selectivity to monobranched isomers; can be prone to pore-mouth cracking if diffusion is limited. <a href="#">[12]</a>                                |
| SAPO-11         | 1-D, 10-MR     | 3.9 x 6.3             | Mild-Medium   | Excellent isomer selectivity with low cracking due to moderate acidity; a benchmark catalyst for this application. <a href="#">[2]</a> <a href="#">[7]</a> |
| ZSM-12          | 1-D, 12-MR     | 5.6 x 6.0             | Medium-Strong | Can produce more dibranched isomers than 10-MR zeolites, but may have slightly higher cracking. <a href="#">[15]</a> <a href="#">[16]</a>                  |
| Zeolite Beta    | 3-D, 12-MR     | ~6.4 x 7.6            | Strong        | High activity but generally lower isomer selectivity due to large pores and strong acidity, which favors cracking. <a href="#">[3]</a>                     |

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|                 |            |      |        |                                                                                                                                                                          |
|-----------------|------------|------|--------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Zeolite Y / USY | 3-D, 12-MR | ~7.4 | Strong | Very high activity, but large pores offer little shape selectivity, leading to significant cracking for long-chain alkanes.<br><a href="#">[10]</a> <a href="#">[27]</a> |
|-----------------|------------|------|--------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------|

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## References

- Title: Bifunctional catalysts for the hydroisomerization of n-alkanes: the effects of metal–acid balance and textural structure.[\[6\]](#)[\[9\]](#)[\[11\]](#) Source: Catalysis Science & Technology (RSC Publishing) URL:[\[Link\]](#)
- Title: Consequences of metal-acid site proximity for alkane isomerization and  $\beta$ -scission mediated by bifunctional catalytic cascades.[\[13\]](#) Source: Penn State Research Database URL:
- Title: n-Alkane isomerization by catalysis—a method of industrial importance: An overview.[\[1\]](#) Source: Taylor & Francis Online URL:[\[Link\]](#)
- Title: Catalytic Hydroisomerization of Long-Chain Hydrocarbons for the Production of Fuels.[\[2\]](#) Source: MDPI URL:[\[Link\]](#)
- Title: Bifunctional catalysts for the hydroisomerization of n-alkanes: the effects of metal-acid balance and textural structure.[\[11\]](#) Source: ResearchGate URL:[\[Link\]](#)
- Title: Consequences of Acid Strength and Diffusional Constraints for Alkane Isomerization and  $\beta$ -Scission Turnover Rates and Selectivities on Bifunctional Metal-Acid Catalysts.[\[23\]](#) Source: ACS Publications URL:[\[Link\]](#)
- Title: Reaction pathways control of long-chain alkanes hydroisomerization and hydrocracking via tailoring the metal-acid sites intimacy. Source: ResearchGate URL:[\[Link\]](#)

- Title: Bifunctional catalysts for the hydroisomerization of n-alkanes: the effects of metal–acid balance and textural structure.[6] Source: RSC Publishing URL:[[Link](#)]
- Title: Alkane. Source: Wikipedia URL:[[Link](#)]
- Title: Consequences of metal-acid site proximity for alkane isomerization and  $\beta$ -scission mediated by bifunctional catalytic cascades.[14] Source: ResearchGate URL:[[Link](#)]
- Title: Suitable catalysts for hydroisomerization of long-chain normal paraffins.[7] Source: ResearchGate URL:[[Link](#)]
- Title: Effect of acidity and metal content on the activity and product selectivity for n-decane hydroisomerization and hydrocracking over nickel–tungsten supported on silica–alumina catalysts. Source: ResearchGate URL:[[Link](#)]
- Title: Shape selectivity of zeolite for hydroisomerization of long-chain alkanes.[15] Source: RSC Publishing URL:[[Link](#)]
- Title: Shape selectivity of zeolite for hydroisomerization of long-chain alkanes.[16] Source: RSC Publishing URL:[[Link](#)]
- Title: Chemistry of Thermal Cracking. Source: FSC 432: Petroleum Refining URL:[[Link](#)]
- Title: Hydroisomerization Unit Operation and Troubleshooting.[26] Source: TPC Training URL:[[Link](#)]
- Title: The Role of Carbon in the Catalytic Isomerisation-Cracking of n-Alkanes.[3] Source: White Rose eTheses Online URL:[[Link](#)]
- Title: Chemical Mechanisms of Catalytic Cracking over Solid Acidic Catalysts: Alkanes and Alkenes. Source: ResearchGate URL:[[Link](#)]
- Title: Hydrocracking and Hydroisomerization of Long-Chain n-Paraffins. Reactivity and Reaction Pathway for Base Oil Formation.[5] Source: ResearchGate URL:[[Link](#)]
- Title: Advancements in zeolite-based catalysts for the isomerization of n-alkanes: mechanistic insights and future directions.[4] Source: ResearchGate URL:[[Link](#)]

- Title: Hydroisomerization Catalysts for High-Quality Diesel Fuel Production.[21] Source: MDPI URL:[[Link](#)]
- Title: Research progress in catalytic cracking of C4 alkanes to light olefins over zeolites. Source: ScienceDirect URL:[[Link](#)]
- Title: Hydroisomerization of long chain n-paraffins: the role of the acidity of the zeolite.[12] Source: RSC Publishing URL:[[Link](#)]
- Title: A Review on the Research Progress of Zeolite Catalysts for Heavy Oil Cracking. Source: MDPI URL:[[Link](#)]
- Title: Hydroisomerization and aromatization hydro-upgrading behavior of fluid catalytic cracking gasoline.[19] Source: ResearchGate URL:[[Link](#)]
- Title: Isomerization of long-chain n-alkanes on a Pt/CaY zeolite catalyst.[27] Source: ACS Publications URL:[[Link](#)]
- Title: Hydroisomerization of long-chain paraffins over nano-sized bimetallic Pt–Pd/H-beta catalysts.[10] Source: RSC Publishing URL:[[Link](#)]
- Title: Selectivity descriptors of the catalytic n-hexane cracking process over 10-membered ring zeolites. Source: RSC Publishing URL:[[Link](#)]
- Title: Hydroisomerization of long-chain paraffins over nano-sized bimetallic Pt–Pd/H-beta catalysts.[24] Source: RSC Publishing URL:[[Link](#)]
- Title: Cracking Alkanes. Source: Chemistry LibreTexts URL:[[Link](#)]
- Title: cracking alkanes - thermal and catalytic. Source: Chemguide URL:[[Link](#)]
- Title: Hydroisomerisation and Hydrocracking of n-Heptane: Modelling and Optimisation Using a Hybrid Artificial Neural Network.[22] Source: MDPI URL:[[Link](#)]
- Title: Proposed pathways of hydroisomerization and cracking reactions of n-heptane over bifunctional catalysts.[8] Source: ResearchGate URL:[[Link](#)]

- Title: Hydrogen Pressure as a Key Parameter to Control the Quality of the Naphtha Produced in the Hydrocracking of an HDPE/VGO Blend.[20] Source: MDPI URL:[[Link](#)]
- Title: Troubleshooting of Catalytic Reactors.[25] Source: Slideshare URL:[[Link](#)]
- Title: Hydroisomerization and hydrocracking of long chain n-alkanes on Pt/amorphous SiO<sub>2</sub>–Al<sub>2</sub>O<sub>3</sub> catalyst.[17] Source: ResearchGate URL:[[Link](#)]
- Title: Reaction Behavior and Kinetic Model of Hydroisomerization and Hydroaromatization of Fluid Catalytic Cracking Gasoline. Source: National Institutes of Health (NIH) URL:[[Link](#)]
- Title: Isomerisation.[18] Source: Valmet URL:[[Link](#)]

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## Sources

- 1. [tandfonline.com](http://tandfonline.com) [[tandfonline.com](http://tandfonline.com)]
- 2. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 3. [etheses.whiterose.ac.uk](http://etheses.whiterose.ac.uk) [[etheses.whiterose.ac.uk](http://etheses.whiterose.ac.uk)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. Bifunctional catalysts for the hydroisomerization of n-alkanes: the effects of metal–acid balance and textural structure - Catalysis Science & Technology (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 9. Bifunctional catalysts for the hydroisomerization of n-alkanes: the effects of metal–acid balance and textural structure - Catalysis Science & Technology (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]

- 10. Hydroisomerization of long-chain paraffins over nano-sized bimetallic Pt–Pd/H-beta catalysts - Catalysis Science & Technology (RSC Publishing) DOI:10.1039/C4CY00561A [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. Hydroisomerization of long chain n-paraffins: the role of the acidity of the zeolite - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 13. pure.psu.edu [pure.psu.edu]
- 14. researchgate.net [researchgate.net]
- 15. Shape selectivity of zeolite for hydroisomerization of long-chain alkanes - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 16. Shape selectivity of zeolite for hydroisomerization of long-chain alkanes - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 17. researchgate.net [researchgate.net]
- 18. valmet.com [valmet.com]
- 19. researchgate.net [researchgate.net]
- 20. mdpi.com [mdpi.com]
- 21. mdpi.com [mdpi.com]
- 22. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 23. pubs.acs.org [pubs.acs.org]
- 24. Hydroisomerization of long-chain paraffins over nano-sized bimetallic Pt–Pd/H-beta catalysts - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]
- 25. Troubleshooting of Catalytic Reactors | PPTX [slideshare.net]
- 26. Hydroisomerization Unit Operation and Troubleshooting [nccfortraining.org]
- 27. pubs.acs.org [pubs.acs.org]
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